

A Comprehensive Technical Guide to the Physical Properties of Disodium Phthalate

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Compound of Interest

Compound Name: *Disodium phthalate*

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Introduction

Disodium phthalate ($C_8H_4Na_2O_4$), the disodium salt of phthalic acid, is a white, crystalline organic compound valued in various scientific and industrial applications for its chemical properties. As a salt of a dicarboxylic acid, its ionic nature dictates many of its physical characteristics, distinguishing it from its more commonly known phthalate ester counterparts. This guide provides an in-depth overview of the core physical properties of **disodium phthalate**, complete with methodologies for their determination and a summary of key quantitative data. Its primary roles include acting as a buffering agent to maintain stable pH levels in experimental systems and as a chelating agent that forms stable complexes with metal ions.^{[1][2]}

Core Physical and Chemical Properties

Disodium phthalate is typically a white to almost white crystalline powder. It is known to be hygroscopic, readily absorbing moisture from the atmosphere. This property necessitates storage in a cool, dark, and dry environment to maintain its purity and physical characteristics.

Quantitative Physical Properties

The physical properties of **disodium phthalate** are summarized in the table below. It is important to note that variations in reported values can occur due to different experimental

conditions and sample purity.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₄ Na ₂ O ₄	
Molecular Weight	210.10 g/mol	
	210.09 g/mol	[3][4]
	189.12 g/mol	[1][5]
Appearance	White to almost white powder to crystal	
Melting Point	Decomposes at ~180°C	
Not Applicable (Decomposes)	[3]	
Boiling Point	378.3°C at 760 mmHg	[3]
Density	1.451 g/cm ³	[3]
	1.67 g/cm ³ (at 20°C)	[4]
Solubility	Soluble in water	[3]

Experimental Protocols for Property Determination

The following sections detail standardized methodologies that can be employed to determine the key physical properties of **disodium phthalate**. These protocols are based on established general procedures for solid organic compounds.

Determination of Moisture Content (Loss on Drying)

Given the hygroscopic nature of **disodium phthalate**, determining its water content is crucial. The USP <731> Loss on Drying method is a suitable protocol.[3][6]

Methodology:

- A glass-stoppered, shallow weighing bottle is dried for 30 minutes under the same conditions as the sample and tared.

- Approximately 1-2 g of the **disodium phthalate** sample is placed in the tared bottle and weighed accurately.
- The sample is distributed evenly in the bottle.
- The loaded bottle, with the stopper removed and placed alongside, is heated in a drying oven at a specified temperature (e.g., 105°C) for a specified duration.
- If the substance melts below the drying temperature, it should be pre-heated for 1-2 hours at a temperature 5-10°C below its melting point before proceeding to the specified drying temperature.^[6]
- After drying, the bottle is stoppered, cooled to room temperature in a desiccator, and weighed again.
- The loss on drying is calculated as a percentage of the initial sample weight.

Determination of Density

The bulk and tapped density of powdered **disodium phthalate** can be determined using the methods outlined in USP <616>.^{[1][2][5][7][8]}

Methodology for Bulk Density (Method I):

- A sufficient quantity of the **disodium phthalate** powder is passed through a 1.0 mm sieve to break up any agglomerates.
- The powder is gently poured into a graduated cylinder of a known volume.
- The volume occupied by the powder is recorded.
- The bulk density is calculated by dividing the mass of the powder by the observed volume.

Methodology for Tapped Density:

- A graduated cylinder containing a known mass of the powder is subjected to a specified number of mechanical taps using a tapping apparatus.

- The tapping causes the powder to settle and consolidate.
- The volume of the tapped powder is recorded after a set number of taps, and tapping is continued until the volume no longer changes significantly.
- The tapped density is calculated by dividing the mass of the powder by the final tapped volume.

Determination of Melting Point (Decomposition)

Since **disodium phthalate** is reported to decompose, a standard melting point apparatus can be used to determine the temperature range of decomposition.

Methodology:

- A small, finely powdered sample of **disodium phthalate** is packed into a capillary tube.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the sample begins to visibly change (e.g., darken, shrink, or liquefy) and the temperature at which it is fully decomposed are recorded as the decomposition range.

Determination of Solubility

A standard method to determine the solubility of **disodium phthalate** in a solvent like water involves creating a saturated solution.

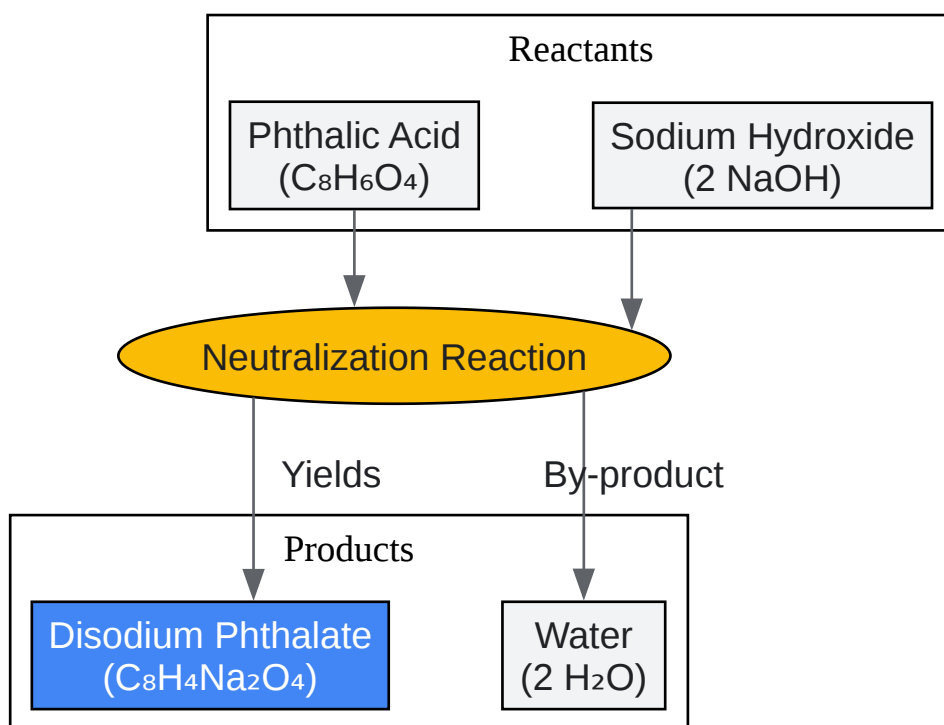
Methodology (Shake-Flask Method):

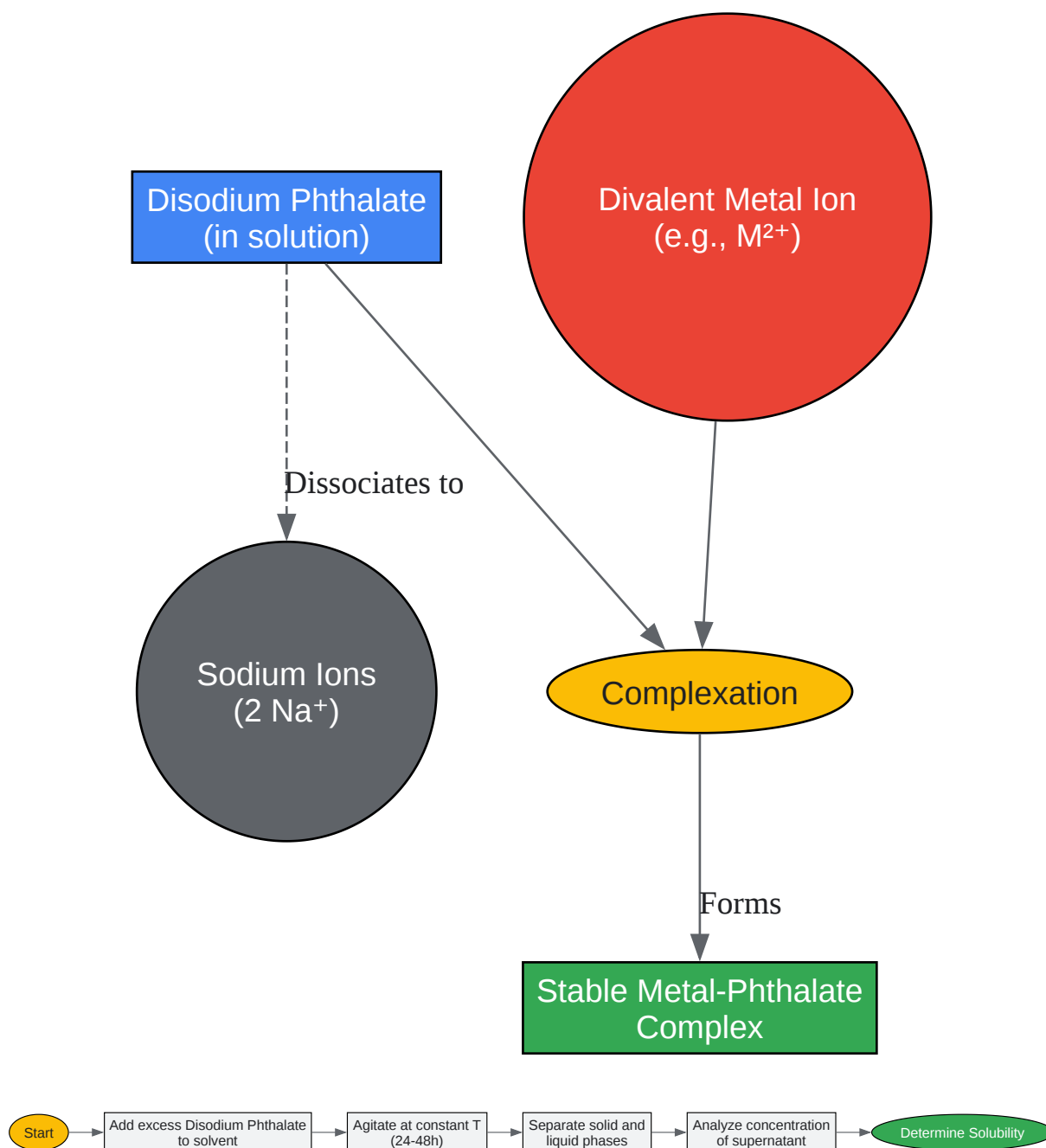
- An excess amount of **disodium phthalate** is added to a known volume of the solvent (e.g., deionized water) in a flask.
- The flask is sealed and agitated (e.g., using a shaker bath) at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.

- After equilibration, the mixture is allowed to stand, and the undissolved solid is separated from the solution by filtration or centrifugation.
- The concentration of **disodium phthalate** in the clear, saturated solution is then determined using a suitable analytical technique, such as UV-Vis spectroscopy or titration.

Logical and Workflow Diagrams

The following diagrams illustrate key processes and relationships involving **disodium phthalate**.





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